

Commercial Suppliers and Technical Guide for High-Purity 1,8-Diiodonaphthalene

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Compound of Interest

Compound Name: 1,8-Diiodonaphthalene

Cat. No.: B175167

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This technical guide provides a comprehensive overview of the commercial availability, synthesis, purification, and potential applications of high-purity **1,8-diiodonaphthalene** for researchers, scientists, and drug development professionals.

Commercial Availability

High-purity **1,8-diiodonaphthalene** is available from several commercial chemical suppliers. The purity levels and available quantities vary by supplier, and it is recommended to request a certificate of analysis for lot-specific data.

Supplier	Product Number	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Sigma-Aldrich (Merck)	779490	≥98.0% (HPLC) ^{[1][2]}	1730-04-7 ^[1] ^[2]	C ₁₀ H ₆ I ₂ ^{[1][2]}	379.96 ^{[1][2]}
ChemShuttle	194939	90%	1730-04-7	C ₁₀ H ₆ I ₂	379.97
Ark Pharma Scientific Limited	H-030641	Not Specified	1730-04-7	C ₁₀ H ₆ I ₂	Not Specified
CFH18053	CFH18053	98%	1730-04-7	C ₁₀ H ₆ I ₂	379.96

Physicochemical Properties

Property	Value
Appearance	Crystals[1]
Melting Point	109-113 °C[1]
SMILES	<chem>Ic1ccccc2ccccc(l)c12</chem> [1]
InChI	<chem>1S/C10H6I2/c11-8-5-1-3-7-4-2-6-9(12)10(7)8/h1-6H</chem> [1]
InChIKey	FURHMGVKKGEGMZ-UHFFFAOYSA-N[1]

Experimental Protocols

While a specific, detailed, and peer-reviewed protocol for the synthesis of **1,8-diiodonaphthalene** was not identified in the public literature, a plausible and widely used method is the Sandmeyer reaction, starting from the commercially available 1,8-diaminonaphthalene.

Synthesis of 1,8-Diiodonaphthalene via Sandmeyer Reaction (Proposed)

The Sandmeyer reaction is a well-established method for converting an aryl amine to an aryl halide via a diazonium salt intermediate.[3] The synthesis of **1,8-diiodonaphthalene** from 1,8-diaminonaphthalene would proceed in two main steps: diazotization of the diamine followed by the introduction of iodine.

Step 1: Diazotization of 1,8-Diaminonaphthalene

- Dissolve 1,8-diaminonaphthalene in an aqueous acidic solution (e.g., hydrochloric acid or sulfuric acid) and cool the mixture to 0-5 °C in an ice bath.
- Slowly add a chilled aqueous solution of sodium nitrite (NaNO2) dropwise while maintaining the temperature below 5 °C. The reaction is typically stirred for 30-60 minutes to ensure complete formation of the bis(diazonium) salt.

Step 2: Iodination

- In a separate flask, prepare a solution of potassium iodide (KI) in water.
- Slowly add the cold bis(diazonium) salt solution to the potassium iodide solution. Nitrogen gas will evolve, and a dark precipitate of crude **1,8-diiodonaphthalene** will form.
- The reaction mixture is typically stirred for several hours at room temperature or with gentle heating to ensure the reaction goes to completion.
- The crude product is then collected by filtration, washed with water, and then a solution of sodium thiosulfate to remove any excess iodine.

Purification by Recrystallization (General Protocol)

Recrystallization is a common technique for purifying solid organic compounds. The choice of solvent is critical; the compound should be sparingly soluble at room temperature but highly soluble at the solvent's boiling point.

- Solvent Selection: While a specific solvent for **1,8-diiodonaphthalene** is not explicitly documented in the readily available literature, common solvents for the recrystallization of aromatic compounds include toluene, ethanol, or a mixed solvent system like ethanol/water or hexane/ethyl acetate.^{[3][4]} Experimental screening of solvents is recommended.
- Procedure: a. Dissolve the crude **1,8-diiodonaphthalene** in a minimal amount of the chosen hot solvent to form a saturated solution. b. If colored impurities are present, a small amount of activated charcoal can be added to the hot solution, followed by hot filtration to remove the charcoal. c. Allow the hot, clear solution to cool slowly to room temperature. Crystals of the purified product should form. d. Further cooling in an ice bath can maximize the yield. e. Collect the purified crystals by vacuum filtration, wash with a small amount of the cold solvent, and dry under vacuum.

Quality Control and Analytical Methods

The purity of **1,8-diiodonaphthalene** is typically assessed using High-Performance Liquid Chromatography (HPLC), as indicated by suppliers like Sigma-Aldrich.^[1] Further

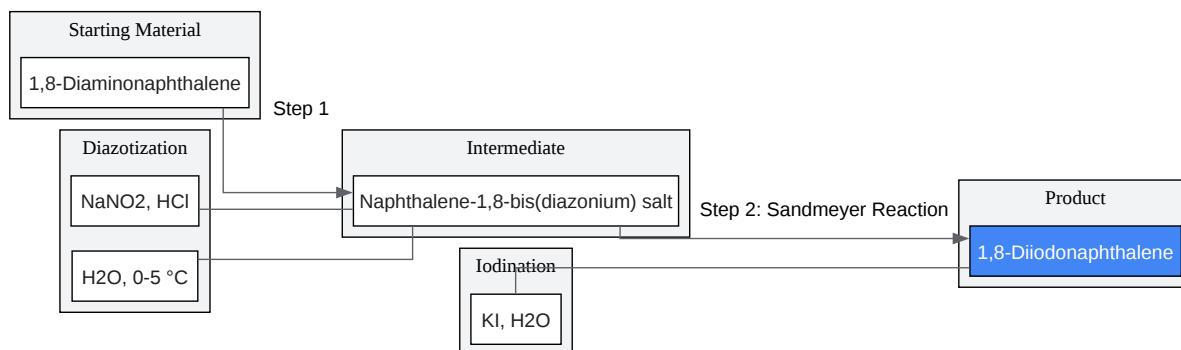
characterization can be performed using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Applications in Research and Drug Development

High-purity **1,8-diiodonaphthalene** serves as a versatile building block in organic synthesis. Its primary utility lies in its rigid naphthalene scaffold and the two reactive iodine atoms, which can be readily displaced or used in cross-coupling reactions to introduce a wide range of functional groups.

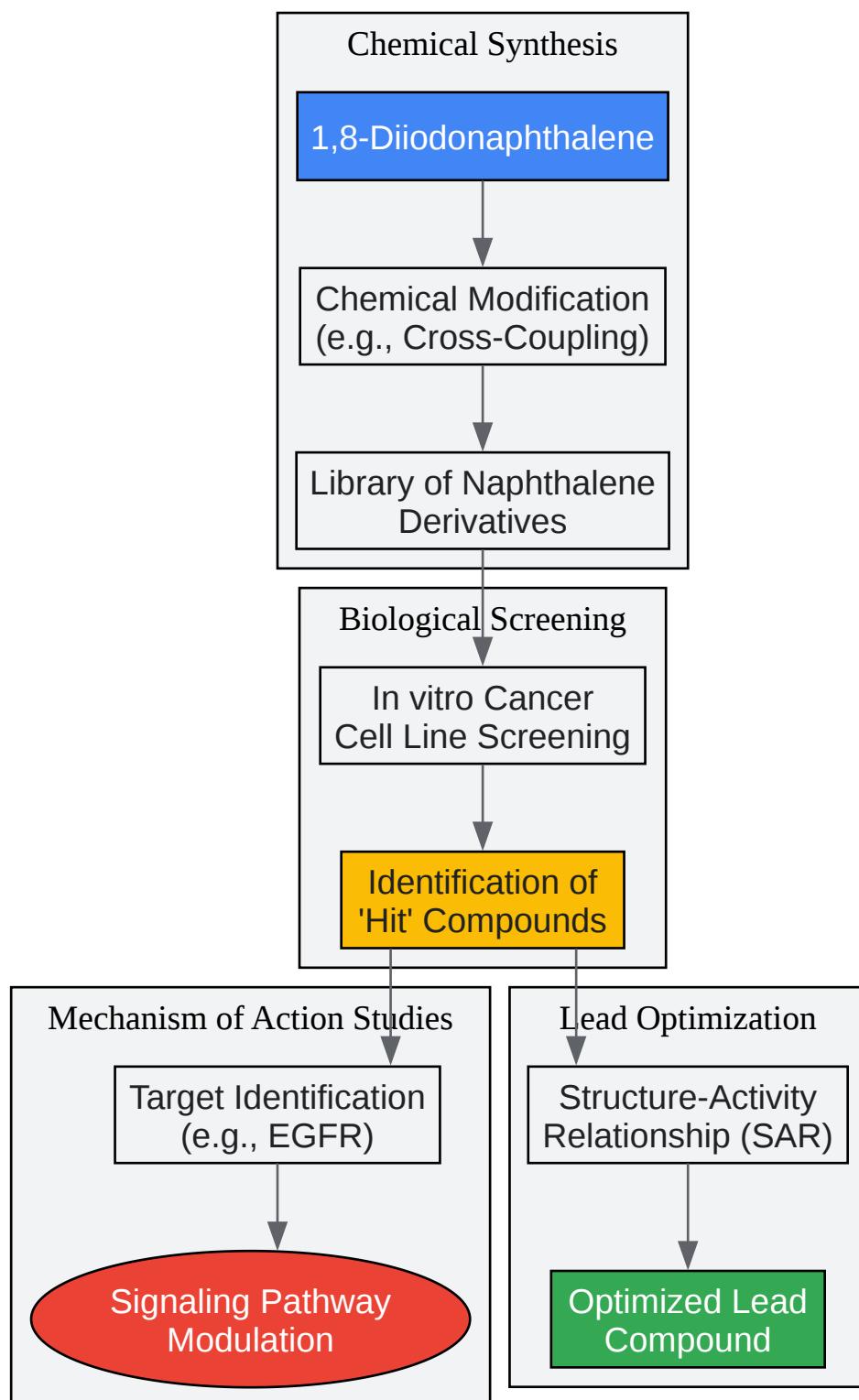
While **1,8-diiodonaphthalene** itself has not been reported to directly modulate specific signaling pathways, its derivatives have shown significant potential in drug discovery, particularly in cancer research. For instance, naphthalene-based compounds have been synthesized and evaluated as inhibitors of the Epidermal Growth Factor Receptor (EGFR), a key target in many cancers.^[5]

Visualizations



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Caption: Synthesis of **1,8-Diiodonaphthalene** via Sandmeyer Reaction.



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Caption: Workflow for Drug Development using **1,8-Diiodonaphthalene**.

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